

Benchmarking PYR14-TFSI for Supercapacitor Applications: A Comparative Guide

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Compound of Interest

Compound Name: PYR14-TFSI

CAS No.: 223437-11-4

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of N-butyl-N-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide (**PYR14-TFSI**), an ionic liquid electrolyte, for supercapacitor applications. Its performance is benchmarked against other common electrolytes, supported by experimental data from various studies. This document aims to assist researchers in making informed decisions for electrolyte selection in the development of high-performance energy storage devices.

Physicochemical Properties of Electrolytes

The inherent properties of an electrolyte are critical to its performance in a supercapacitor. The following table summarizes the key physicochemical properties of **PYR14-TFSI** in comparison to a widely used organic electrolyte, 1 M Tetraethylammonium tetrafluoroborate (TEA-BF₄) in Acetonitrile (ACN), and another common ionic liquid, 1-Ethyl-3-methylimidazolium bis(trifluoromethylsulfonyl)imide (EMIM-TFSI).

Property	PYR14-TFSI	1 M TEA-BF ₄ in ACN	EMIM-TFSI
Electrochemical Window (V)	~3.5 - 4.5[1]	~2.7	~3.5
Ionic Conductivity (mS/cm)	1.0 (at -50°C in GBL mixture)[2]	High	1.9 (at -50°C in GBL mixture)[2]
Viscosity (mPa·s)	High	Low	Lower than PYR14-TFSI
Thermal Stability	Stable up to 452°C[3]	Low (due to volatile ACN)	High

Supercapacitor Performance Metrics

The performance of **PYR14-TFSI** as a supercapacitor electrolyte is evaluated based on several key metrics. The following tables compare the performance of supercapacitors using **PYR14-TFSI** with those employing other electrolytes. The data is primarily based on activated carbon electrodes, a common material for electric double-layer capacitors (EDLCs).

Performance with Activated Carbon Electrodes

Electrolyte	Specific Capacitance (F/g)	Energy Density (Wh/kg)	Power Density (W/kg)	Cycling Stability	Voltage Window (V)
PYR14-TFSI	60 (at 60°C) [1]	33[3]	-	Stable for 40,000 cycles[1]	3.5[1]
[DBU-C4] [TFSI]	21 (at 110 mA/g)[3]	-	-	Stable	3.4[3]
EMIMBF ₄	210 (at 10 A/g)[4]	-	-	-	-
1 M TEABF ₄ /AN	174 (at 10 A/g)[4]	-	-	-	-

Note: Performance metrics are highly dependent on the specific electrode material, cell configuration, and testing parameters. The data presented here is for comparative purposes and is extracted from different studies.

Experimental Protocols

Detailed methodologies are crucial for reproducing and validating experimental findings. Below are protocols for key electrochemical techniques used to benchmark supercapacitor performance.

Cyclic Voltammetry (CV)

Objective: To determine the electrochemical stability window, specific capacitance, and to observe the capacitive behavior of the supercapacitor.

Methodology:

- Assemble the supercapacitor in a two-electrode coin cell or a three-electrode setup with the working electrode (activated carbon), counter electrode (oversized activated carbon), and a reference electrode (e.g., Ag/Ag⁺).
- Fill the cell with the **PYR14-TFSI** electrolyte.
- Connect the cell to a potentiostat.
- Set the potential window (e.g., 0 to 3.5 V for **PYR14-TFSI**).
- Apply a series of scan rates (e.g., 5, 10, 20, 50, 100 mV/s).^[5]
- Record the current response as a function of the applied potential. The shape of the CV curve for an ideal capacitor should be rectangular.
- Calculate the specific capacitance (C) from the CV curve using the formula: $C = \int I \, dV / (2 * v * \Delta V * m)$, where I is the current, V is the voltage, v is the scan rate, ΔV is the voltage window, and m is the mass of the active material on one electrode.

Galvanostatic Charge-Discharge (GCD)

Objective: To determine the specific capacitance, energy density, power density, and equivalent series resistance (ESR) of the supercapacitor.

Methodology:

- Use the same cell assembly as for CV.
- Connect the cell to a battery cycler or a potentiostat with GCD capabilities.
- Set the desired current density (e.g., 0.5, 1, 2, 5, 10 A/g).
- Set the charge and discharge voltage limits based on the electrochemical window determined by CV.
- Charge and discharge the cell for a number of cycles to ensure stability.
- Record the voltage profile as a function of time.
- Calculate the specific capacitance from the discharge curve using the formula: $C = I * \Delta t / (\Delta V * m)$, where I is the discharge current, Δt is the discharge time, ΔV is the voltage window (excluding the IR drop), and m is the mass of the active material.
- Calculate energy density (E) using: $E = 0.5 * C * (\Delta V)^2 / 3.6$.
- Calculate power density (P) using: $P = E / \Delta t$.

Electrochemical Impedance Spectroscopy (EIS)

Objective: To investigate the internal resistance, charge transfer kinetics, and diffusive properties of the electrolyte within the porous electrode structure.

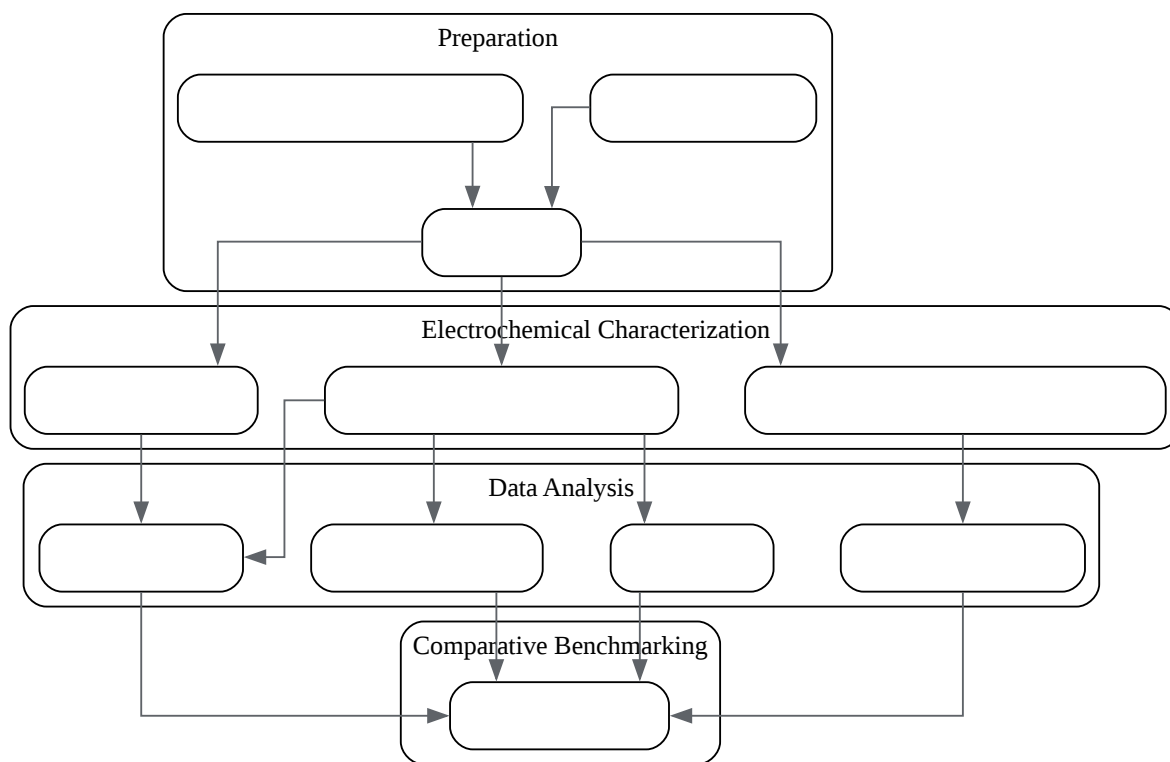
Methodology:

- Use the same cell assembly as for CV and GCD.
- Connect the cell to a potentiostat with an EIS module.
- Set the DC potential (typically the open-circuit potential or a specific voltage within the stability window).

- Apply a small AC voltage perturbation (e.g., 5-10 mV).
- Sweep the frequency over a wide range (e.g., 100 kHz to 10 mHz).
- Record the impedance data and plot it as a Nyquist plot (Z'' vs. Z').
- Analyze the Nyquist plot:
 - The x-intercept at high frequency represents the equivalent series resistance (ESR).
 - The semicircle in the high-to-medium frequency region relates to the charge transfer resistance.
 - The straight line at low frequencies is characteristic of capacitive behavior.

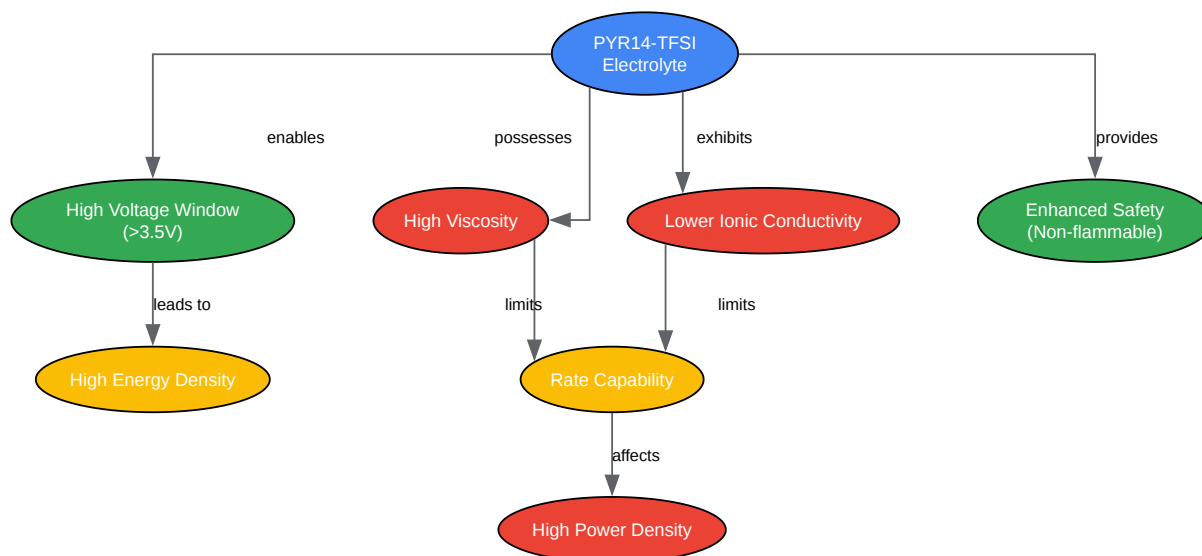
Experimental Workflow and Logical Relationships

The following diagrams illustrate the logical flow of the benchmarking process for **PYR14-TFSI** in supercapacitor applications.



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Caption: Experimental workflow for benchmarking **PYR14-TFSI**.



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